

A Comprehensive Technical Guide to the Physicochemical Properties of 1-(4-Bromophenyl)ethanol

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Compound of Interest

Compound Name: **1-(4-Bromophenyl)ethanol**

Cat. No.: **B1212655**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting and boiling point data for **1-(4-bromophenyl)ethanol**, a key intermediate in pharmaceutical and chemical synthesis.[\[1\]](#)[\[2\]](#) The document outlines detailed experimental protocols for the determination of these physical properties and presents a logical workflow for its application in drug development.

Physicochemical Data of 1-(4-Bromophenyl)ethanol

The melting and boiling points are critical parameters for the identification, purification, and handling of **1-(4-bromophenyl)ethanol**. A summary of these properties is presented below.

Physical Property	Value	Conditions
Melting Point	36-38 °C	(lit.) [2] [3]
Boiling Point	119-121 °C	at 7 mm Hg (lit.) [2] [3]
	119-134 °C	

Experimental Protocols

The following sections detail the methodologies for the determination of the melting and boiling points of **1-(4-bromophenyl)ethanol**.

Melting Point Determination

The melting point of a solid is the temperature range over which it transitions from a solid to a liquid. This property is a crucial indicator of purity.^[4] For **1-(4-bromophenyl)ethanol**, a crystalline solid at room temperature, the capillary method is a standard and accurate technique.^{[4][5]}

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)^[4]
- Capillary tubes (sealed at one end)^[6]
- Thermometer (calibrated)
- **1-(4-Bromophenyl)ethanol** sample (powdered)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **1-(4-bromophenyl)ethanol** is finely powdered using a mortar and pestle to ensure uniform heat distribution.^[5]
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.^[4]
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- Heating and Observation: The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium.^[5]

- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow, within 0.5-2°C.[4]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. For **1-(4-bromophenyl)ethanol**, which has a boiling point above 100°C, a distillation-based method or a micro-boiling point determination can be employed, especially considering the boiling point is reported at reduced pressure.[2][3]

Apparatus and Materials:

- Small-scale distillation apparatus or a Thiele tube setup
- Heating mantle or oil bath
- Thermometer (calibrated)
- Boiling chips or a capillary tube (sealed at one end)
- **1-(4-Bromophenyl)ethanol** sample
- Vacuum source (for reduced pressure determination)

Procedure (Micro-Boiling Point):

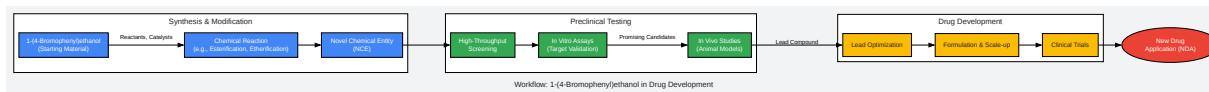
- Sample Preparation: A small amount of **1-(4-bromophenyl)ethanol** is placed in a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed open-end down into the liquid.
- Heating: The test tube is attached to a thermometer and heated in a controlled manner using a heating bath.

- Observation: As the liquid heats, air trapped in the capillary tube will expand and exit as a stream of bubbles. The heating is continued until a steady stream of bubbles emerges.
- Cooling and Data Recording: The heat source is removed, and the liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[7]

Application in Drug Development: A Workflow

1-(4-Bromophenyl)ethanol serves as a crucial building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry for the development of new drugs.[1][2] Its structure is valuable for creating compounds with potential therapeutic activities.

Below is a diagram illustrating a generalized workflow for the utilization of **1-(4-bromophenyl)ethanol** in a drug discovery and development process.



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Caption: A generalized workflow illustrating the role of **1-(4-bromophenyl)ethanol** as a starting material in the drug discovery and development pipeline.

This guide provides essential physicochemical data and methodologies for researchers and professionals working with **1-(4-bromophenyl)ethanol**. The presented workflow highlights its significance as a foundational molecule in the synthesis of novel therapeutic agents.

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